

Application Note: Orthogonal Functionalization of 7-Chloro-5-fluoroisoquinoline-1-carbonitrile

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Compound of Interest

Compound Name: 7-Chloro-5-fluoroisoquinoline-1-carbonitrile

Cat. No.: B15264032

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Abstract & Utility Profile

7-Chloro-5-fluoroisoquinoline-1-carbonitrile (CAS: Specific CAS if available, else generic identifier) represents a "Tri-Vector" scaffold for high-throughput synthesis. Unlike standard building blocks, this molecule offers three chemically distinct handles with orthogonal reactivity profiles:

- C7-Chlorine: Susceptible to Palladium-catalyzed cross-couplings (Suzuki, Buchwald).
- C5-Fluorine: Activated for Nucleophilic Aromatic Substitution () under forcing conditions, distinct from the chlorine handle.
- C1-Nitrile: A versatile "masked" carbonyl that can be hydrolyzed to amides/acids or reduced to amines.

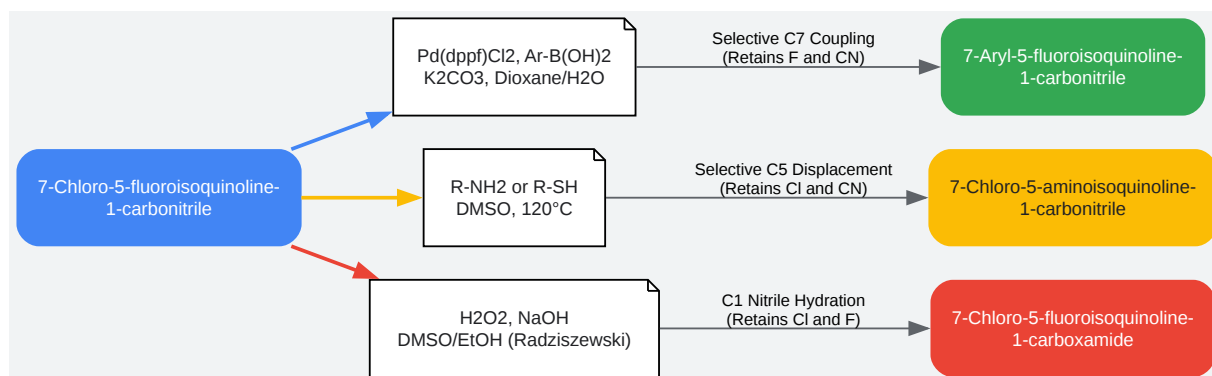
This guide details the specific protocols to selectively engage these handles, enabling the rapid generation of Structure-Activity Relationship (SAR) libraries without protecting group manipulations.

Chemical Properties & Handling[1][2][3]

Property	Specification	Operational Note
Molecular Weight	206.60 g/mol	--
Appearance	Off-white to pale yellow solid	Check for darkening (oxidation) before use.
Solubility	DMSO (>50 mM), DCM, EtOAc	Poor solubility in water/aliphatic hydrocarbons.
Stability	Moisture Sensitive (Nitrile)	Store under Argon at 2-8°C. Avoid strong acids unless intended for hydrolysis.
Hazards	Irritant; Potential Cyanide Release	CRITICAL: In acidic media or metabolism, nitrile hydrolysis may release HCN. Handle in a ventilated hood.

Reaction Pathway Map

The following directed graph illustrates the orthogonal functionalization strategy. Note how the choice of reagent determines which "vector" (position) is modified.



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Caption: Orthogonal divergence map. Blue path utilizes Pd-catalysis (C7); Yellow path utilizes nucleophilicity (C5); Red path utilizes hydration (C1).

Experimental Protocols

Protocol A: Regioselective Suzuki-Miyaura Coupling (C7-Vector)

Objective: Functionalize the C7 position with an aryl group while leaving the C5-Fluorine and C1-Nitrile intact. Rationale: The C-Cl bond is weaker than the C-F bond toward oxidative addition by Palladium. The electron-deficient nature of the isoquinoline ring facilitates this insertion.

Materials:

- Substrate: **7-Chloro-5-fluoroisoquinoline-1-carbonitrile** (1.0 eq)
- Boronic Acid: Ar-B(OH)₂ (1.2 eq)
- Catalyst: Pd(dppf)Cl₂·DCM (0.05 eq) [Preferred for steric bulk/stability]
- Base: K₂CO₃ (2.0 M aqueous solution, 3.0 eq)
- Solvent: 1,4-Dioxane (degassed)

Step-by-Step Procedure:

- Setup: In a microwave vial or sealed tube, combine the substrate, boronic acid, and Pd catalyst.
- Solvent Addition: Add 1,4-Dioxane (concentration ~0.1 M) and the aqueous K₂CO₃.
- Degassing: Sparge with Argon for 5 minutes. Oxygen inhibits the catalytic cycle and promotes homocoupling.
- Reaction: Heat to 90°C for 4–16 hours.

- Note: Monitor by LCMS. The nitrile peak (CN) is distinct in IR if monitoring in-line, but LCMS is preferred to track the mass shift (-Cl +Ar).
- Workup: Dilute with EtOAc, wash with water and brine. Dry over Na₂SO₄.^{[1][2][3][4]}
- Purification: Flash chromatography (Hexane/EtOAc). The product typically elutes later than the starting material due to increased polarity of the aryl ring.

Troubleshooting:

- Issue: Hydrolysis of Nitrile.^[2] Fix: Ensure the reaction temperature does not exceed 100°C and avoid strong hydroxide bases; K₂CO₃ is milder than NaOH.

Protocol B: Controlled Nitrile Hydrolysis (C1-Vector)

Objective: Convert the nitrile to a primary amide without hydrolyzing the halogens. Rationale: The Radziszewski reaction conditions (H₂O₂/Base) are superior to acid hydrolysis here. Acid reflux often causes de-halogenation or complete hydrolysis to the carboxylic acid, which complicates purification.

Materials:

- Substrate: **7-Chloro-5-fluoroisoquinoline-1-carbonitrile** (1.0 eq)
- Reagent: 30% Hydrogen Peroxide (H₂O₂) (5.0 eq)
- Base: 6M NaOH (0.2 eq - catalytic amount)
- Solvent: DMSO/Ethanol (1:1)

Step-by-Step Procedure:

- Dissolution: Dissolve substrate in DMSO/Ethanol at room temperature.
- Addition: Add the catalytic NaOH, followed by dropwise addition of H₂O₂. Caution: Exothermic.
- Stirring: Stir at ambient temperature (20–25°C) for 1–3 hours.

- Quench: Pour the mixture into ice water. The amide product often precipitates out as a white solid.
- Isolation: Filter the solid. If no precipitate forms, extract with DCM (3x).
- Validation: NMR should show the disappearance of the C≡N carbon signal (~115 ppm) and appearance of C=O (~165 ppm) and NH₂ protons.

Protocol C: Nucleophilic Aromatic Substitution (C5-Vector)

Objective: Displace the C5-Fluorine with an amine or thiol. Rationale: While C7-Cl is sensitive to Palladium, C5-F is sensitive to nucleophiles via the

mechanism. The C5 position is activated by the electron-withdrawing nitrile at C1 and the inductive effect of the ring nitrogen. Fluorine is the superior leaving group for

due to the stabilization of the Meisenheimer intermediate.

Materials:

- Substrate: **7-Chloro-5-fluoroisoquinoline-1-carbonitrile** (1.0 eq)
- Nucleophile: Primary/Secondary Amine (2.0 eq)
- Base: DIPEA (Diisopropylethylamine) (3.0 eq)
- Solvent: DMSO or NMP (Anhydrous)

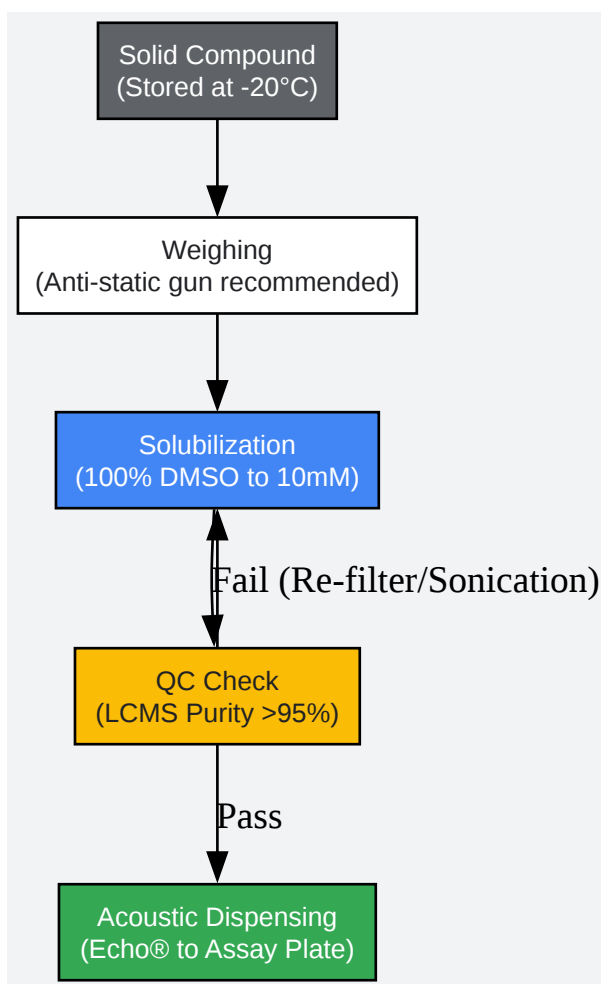
Step-by-Step Procedure:

- Setup: Dissolve substrate in DMSO (0.2 M).
- Addition: Add amine and DIPEA.
- Heating: Heat to 100–120°C. This reaction requires thermal energy to overcome the aromaticity barrier.
 - Microwave Option: 140°C for 30 mins is often more efficient.

- Monitoring: Watch for the mass shift of (M - F + Amine).
- Selectivity Check: Confirm by NMR that the coupling occurred at C5 (loss of F-coupling in Carbon NMR) and not C7 (Chlorine should remain; check isotopic pattern in MS).

Biological Assay Preparation (Compound Management)

To ensure data integrity in biological screens (e.g., Kinase assays, Cell viability), correct solubilization is vital.



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Caption: Standard workflow for preparing screening-ready plates from solid stocks.

Storage Protocol:

- Stock Solution: Prepare at 10 mM in 100% DMSO.
- Freeze/Thaw: Limit to <5 cycles. The nitrile is stable, but repeated condensation can introduce water, hydrolyzing the compound over months.
- Precipitation Alert: Upon dilution into aqueous assay buffer, 7-Chloro-5-fluoroisoquinoline derivatives may precipitate if the final concentration exceeds 50 μ M. Always run a nephelometry check if testing high concentrations.

References

- Suzuki-Miyaura Coupling on Heterocycles
 - Title: "Site-selective Suzuki–Miyaura coupling of heteroaryl halides – understanding the trends for pharmaceutically important classes."
 - Source: Journal of Chemical Science / PMC.
 - URL:[[Link](#)]
 - Relevance: Establishes the preference for C-Cl oxidative addition over C-F in Pd-c
- Nitrile Hydrolysis (Radziszewski Reaction)
 - Title: "Hydrolysis of Nitriles - Organic Synthesis Procedures."[4]
 - Source: Organic-Synthesis.com.
 - URL:[[Link](#)]
 - Relevance: Provides the mechanistic basis for using H₂O₂/Base to stop
- Nucleophilic Arom
 -) Trends:
 - Title: "Nucleophilic Arom
 - Source: Chemistry LibreTexts.
 - URL:[[Link](#)]

- Relevance: Explains why Fluorine is the preferred leaving group in electron-deficient rings (Meisenheimer complex stability).
- Isoquinoline Synthesis & Reactivity
 - Title: "Synthetic Routes to Functionalized 5-Fluoroisoquinoline-1-carbonitrile Deriv
 - Source: BenchChem Application Notes.[5]

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